

In-Depth Technical Guide to N-acetyl-N-methyl-D-Alanine

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Compound of Interest

Compound Name: *N-acetyl-N-methyl-D-Alanine*

Cat. No.: *B15300691*

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This guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **N-acetyl-N-methyl-D-alanine**, a derivative of the D-amino acid alanine. This document is intended for researchers, scientists, and professionals in the field of drug development and biochemical research.

Core Chemical Properties

N-acetyl-N-methyl-D-alanine, with the CAS number 2290775-80-1, is a modified amino acid.

[1] The addition of an acetyl group to the nitrogen atom of N-methyl-D-alanine results in this compound. While specific experimental data for this compound is limited, the following table summarizes its known and predicted properties, along with data from closely related analogs for comparative purposes.

Property	Value	Source Compound	Reference
IUPAC Name	(2R)-2-(N-methylacetamido)propanoic acid	N-acetyl-N-methyl-D-alanine	N/A
CAS Number	2290775-80-1	N-acetyl-N-methyl-D-alanine	[1]
Molecular Formula	C ₆ H ₁₁ NO ₃	N-acetyl-N-methyl-D-alanine	[1]
Molecular Weight	145.158 g/mol	N-acetyl-N-methyl-D-alanine	N/A
Melting Point	125-126 °C	N-acetyl-L-alanine	N/A
Boiling Point	190.1 ± 23.0 °C	N-methyl-D-alanine	[2]
Solubility	Slightly soluble in water.	N-acetyl-D-alanine	[3]
pKa (Strongest Acidic)	~3.89 (Predicted)	N-acetyl-L-alanine	N/A
LogP	-0.44 (Predicted)	N-methyl-D-alanine	[2]

Experimental Protocols

Synthesis of N-acetyl-N-methyl-D-alanine

A common method for the synthesis of N-acetyl-N-methyl amino acids involves the hydrolysis of their corresponding esters. The following protocol is adapted from the synthesis of N-acetyl-N-methyl-L-alanine.[4]

Materials:

- **N-acetyl-N-methyl-D-alanine** methyl ester
- Methanol (MeOH)
- 1 N Sodium Hydroxide (NaOH)

- Concentrated Hydrochloric Acid (HCl)
- Ethyl acetate
- Anhydrous sodium sulfate (Na₂SO₄)
- Hexane

Procedure:

- Dissolve the starting ester, **N-acetyl-N-methyl-D-alanine** methyl ester, in a mixture of methanol and 1 N aqueous sodium hydroxide.
- Allow the solution to stand at room temperature for approximately 2 hours to facilitate hydrolysis.
- Remove the methanol from the reaction mixture under reduced pressure.
- Extract the remaining alkaline aqueous solution with chloroform to remove any unreacted starting material.
- Cool the aqueous layer in an ice bath and acidify to a pH of 1 using concentrated hydrochloric acid.
- Extract the acidified aqueous layer multiple times with ethyl acetate.
- Combine the organic extracts and dry them over anhydrous sodium sulfate.
- Concentrate the dried organic extract under reduced pressure to yield the crude product.
- Recrystallize the crude product from an ethyl acetate-hexane mixture to obtain pure **N-acetyl-N-methyl-D-alanine** as colorless needles.^[4]

Analytical Characterization

1. High-Performance Liquid Chromatography (HPLC)

HPLC can be used for the purification and analysis of **N-acetyl-N-methyl-D-alanine**. Due to the presence of the N-methyl group, HPLC profiles of N-methylated peptides have been

observed to show multiple peaks due to the slow conversion between conformers.[5]

- Column: A reverse-phase C18 column is suitable.
- Mobile Phase: A gradient of water and acetonitrile with 0.1% trifluoroacetic acid (TFA) is a common mobile phase system.
- Detection: UV detection at 210-220 nm.

2. Mass Spectrometry (MS)

Liquid chromatography-tandem mass spectrometry (LC/MS/MS) is a powerful tool for the characterization of acetylated amino acids.[6]

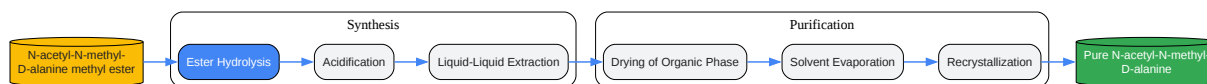
- Ionization: Electrospray ionization (ESI) in positive ion mode is typically used.
- Fragmentation: Collision-induced dissociation (CID) of the protonated molecule $[M+H]^+$ can provide structural information. Characteristic fragment ions for acetylated amino acids include the loss of water (H_2O) and the loss of a ketene (C_2H_2O).[6]

3. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the structural elucidation of **N-acetyl-N-methyl-D-alanine**.

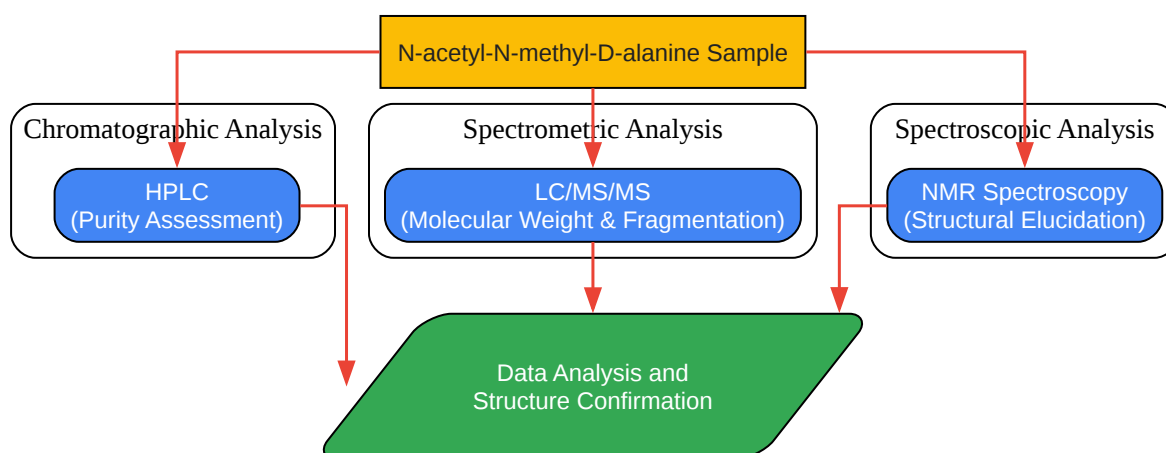
- 1H NMR: The proton NMR spectrum will show characteristic signals for the two methyl groups (one from the alanine side chain and one from the N-methyl group), the acetyl methyl group, and the alpha-proton.
- ^{13}C NMR: The carbon NMR spectrum will provide information on all the carbon atoms in the molecule, including the carbonyl carbons of the acetyl and carboxylic acid groups. Isotope labeling with ^{13}C and ^{15}N can be employed for more advanced NMR studies.[7]

Visualizations



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Caption: Synthetic workflow for **N-acetyl-N-methyl-D-alanine**.

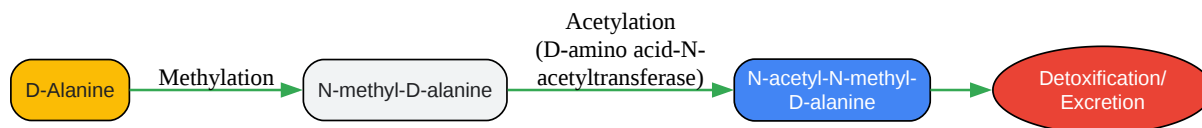


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Caption: General analytical workflow for chemical characterization.

Potential Biological Significance

While the specific biological role of **N-acetyl-N-methyl-D-alanine** is not well-defined, the metabolism of related compounds offers insights into its potential functions. N-acyl amino acids are recognized as a class of endogenous signaling molecules.[8] Furthermore, in organisms such as *Saccharomyces cerevisiae*, D-amino acid-N-acetyltransferase is involved in the detoxification of D-amino acids via N-acetylation.[9] This suggests that **N-acetyl-N-methyl-D-alanine** could be a metabolite in pathways related to the processing and detoxification of D-amino acids.



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Caption: Potential metabolic pathway involving **N-acetyl-N-methyl-D-alanine**.

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- To cite this document: BenchChem. [In-Depth Technical Guide to N-acetyl-N-methyl-D-Alanine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15300691#n-acetyl-n-methyl-d-alanine-chemical-properties]

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